

Application Note: GC-MS Analysis of Dimethylthiocarbamic Acid Residues in Food

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Compound of Interest

Compound Name: *Dimethylthiocarbamic acid*

CAS No.: 34816-95-0

Cat. No.: B1197814

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Abstract

This application note presents a robust and validated method for the quantitative analysis of **dimethylthiocarbamic acid** residues, a key subgroup of dithiocarbamate (DTC) fungicides, in various food matrices. Due to the inherent thermal instability of DTC compounds, direct analysis by gas chromatography is not feasible.^{[1][2]} The described protocol employs a widely accepted indirect approach: the quantitative conversion of DTCs to carbon disulfide (CS₂) via acid hydrolysis in the presence of a reducing agent, followed by headspace sampling and detection by GC-MS. This "sum method" determines the total DTC content, which is regulated and expressed as CS₂.^[1] We will use thiram, a common dimethyldithiocarbamate, as the representative analyte for method validation. The protocol details sample preparation, instrumental conditions, data analysis, and comprehensive validation data, demonstrating a reliable and sensitive workflow suitable for routine food safety and quality control laboratories.

Introduction and Scientific Principle

1.1 The Importance of Dithiocarbamate Residue Analysis Dithiocarbamates (DTCs) are a class of non-systemic fungicides extensively used in agriculture to protect crops from a broad

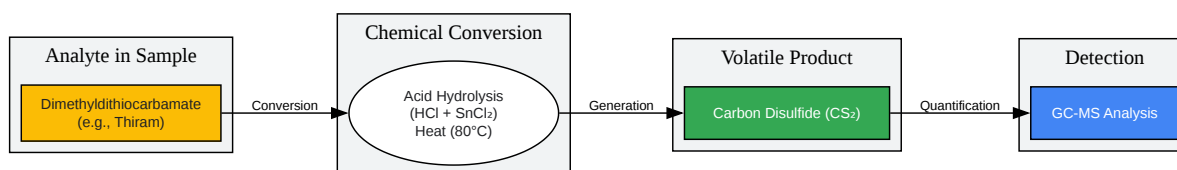
spectrum of fungal pathogens.[1] Their efficacy and low production cost have led to widespread application on fruits, vegetables, and spices.[1][3] **Dimethylthiocarbamic acid** derivatives, such as thiram, ferbam, and ziram, form a significant subgroup of these compounds. However, their potential for neurotoxicity, teratogenicity, and cytotoxicity necessitates strict monitoring of their residues in the food supply to ensure consumer safety.[1] Regulatory bodies worldwide have established Maximum Residue Limits (MRLs) for DTCs, which are collectively measured and expressed in terms of carbon disulfide (CS₂).[1]

1.2 The Analytical Challenge and Methodological Rationale The primary challenge in DTC analysis is their chemical instability. These compounds readily degrade upon contact with acidic environments, such as those found in plant juices, and are thermally labile, making direct extraction with common multiresidue methods like QuEChERS ineffective.[1][2]

To overcome this, the standard and most reliable method is based on the complete acid-catalyzed hydrolysis of all DTCs present in a sample into CS₂ and their corresponding amine.[2] A reducing agent, typically tin(II) chloride (SnCl₂), is crucial to prevent oxidative side reactions and drive the conversion to completion.

The overall reaction for a dimethyldithiocarbamate is as follows:

The volatile CS₂ produced is partitioned into the headspace of the reaction vial or trapped in a small volume of organic solvent (e.g., isooctane) and subsequently analyzed by GC-MS.[1] This approach provides a total concentration of all DTCs present, which aligns with regulatory requirements.



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Caption: Principle of indirect DTC analysis via chemical conversion.

Materials and Reagents

- Solvents: Isooctane (HPLC grade), Acetonitrile (HPLC grade).
- Reagents: Hydrochloric acid (HCl, 37%, ACS grade), Stannous chloride (Tin(II) chloride, dihydrate), Sodium sulfate (anhydrous).
- Standards: Thiram (PESTANAL®, analytical standard).
- Gases: Helium (99.999% purity or higher) for GC carrier gas.
- Equipment:
 - GC-MS system with a headspace autosampler.
 - Analytical balance (4-decimal place).
 - Homogenizer (e.g., blender or food processor).
 - 20 mL headspace vials with magnetic crimp caps and PTFE/silicone septa.
 - Centrifuge and 15 mL centrifuge tubes.
 - Water bath or heating block capable of maintaining 80 ± 2 °C.
 - Pipettes, volumetric flasks, and standard laboratory glassware.

Detailed Experimental Protocol

3.1 Preparation of Standards and Reagents

- Thiram Stock Standard (1000 µg/mL): Accurately weigh 50 mg of Thiram standard into a 50 mL volumetric flask. Dissolve and bring to volume with acetonitrile. Store at -20 °C. This stock is used for spiking and calibration.
- Hydrolysis Reagent (SnCl₂/HCl): Carefully add 100 mL of concentrated HCl to 100 mL of Type 1 water in a flask cooled in an ice bath. Weigh 10 g of SnCl₂ dihydrate and dissolve it in the cooled HCl solution. Prepare this reagent fresh daily.

3.2 Sample Preparation and Hydrolysis

The entire workflow from sample homogenization to final analysis is depicted below. This procedure must be followed precisely to ensure reproducible conversion of DTCs to CS₂.

Caption: Step-by-step workflow for sample preparation and analysis.

3.3 GC-MS Instrumental Analysis

For optimal sensitivity and selectivity, the mass spectrometer should be operated in Selected Ion Monitoring (SIM) mode. The primary quantitation ion for CS₂ is m/z 76, with the qualifier ion m/z 78 (from the ³⁴S isotope) used for confirmation.[1]

Parameter	Setting	Rationale
GC System	Agilent 8890 GC or equivalent	Provides robust and reproducible chromatography.
MS System	Agilent 5977B MSD or equivalent	Offers high sensitivity and selectivity for target compound detection.
Autosampler	Headspace Sampler	Ideal for automated and clean injection of the volatile CS ₂ , preventing contamination of the inlet.
Column	DB-5ms (30 m x 0.25 mm, 0.25 μm) or similar	A non-polar column providing good peak shape for the non-polar CS ₂ analyte.
Injection Mode	Split (20:1 ratio)	Prevents column overloading and ensures sharp, symmetrical peaks for accurate quantification.[3]
Inlet Temperature	200 °C	Ensures rapid volatilization of the sample without thermal degradation.
Carrier Gas	Helium, Constant Flow @ 1.2 mL/min	Inert carrier gas providing optimal separation efficiency.
Oven Program	40 °C (hold 2 min), ramp to 250 °C at 25 °C/min, hold 1 min	A simple, fast program sufficient to elute CS ₂ quickly and clean the column.
Transfer Line Temp	280 °C	Prevents condensation of analytes between the GC and MS.
MS Source Temp	230 °C	Standard temperature for robust ionization.

MS Quad Temp	150 °C	Standard temperature for stable mass filtering.
Acquisition Mode	Selected Ion Monitoring (SIM)	Maximizes sensitivity by monitoring only the specific ions of interest.
Quantifier Ion	m/z 76	The molecular ion of CS ₂ , providing the strongest signal for quantification.[1]
Qualifier Ion	m/z 78	The ³⁴ S isotope peak; the ratio of 76:78 should be consistent for positive identification.[1]

Data Analysis and Quantification

- Calibration: Prepare matrix-matched calibration standards by spiking blank, homogenized food samples (pre-screened to be free of DTCs) with the Thiram standard solution at various levels (e.g., 0.05, 0.1, 0.5, 1.0, 2.0 mg/kg) and processing them through the entire hydrolysis procedure. This is critical to compensate for any matrix-induced suppression or enhancement effects.[3][4]
- Quantification: Generate a calibration curve by plotting the peak area of the m/z 76 ion against the concentration of the standards. Use a linear regression fit. Determine the concentration of CS₂ in the sample extracts from this curve.
- Calculation: The final residue concentration (in mg/kg as CS₂) is calculated using the following formula:

$$C_{\text{residue}} \text{ (mg/kg)} = (C_{\text{extract}} \text{ (}\mu\text{g/mL)} * V_{\text{solvent}} \text{ (mL)}) / M_{\text{sample}} \text{ (g)}$$

Where:

- C_{extract} is the concentration of CS₂ in the isooctane extract determined from the calibration curve.
- V_{solvent} is the volume of isooctane used (1 mL).

- M_sample is the mass of the food sample taken (5 g).

Method Validation and Performance

Method validation was performed according to the European Union's SANTE/11312/2021 guidelines.[5] Thiram was used as the representative DTC for spiking experiments in various food matrices.

Parameter	Result	SANTE Guideline	Comment
Linearity (R ²)	> 0.997	≥ 0.99	Excellent linearity was achieved over the tested concentration range (0.04 - 1.3 µg/mL).[1][4][6]
Limit of Quantification (LOQ)	0.05 mg/kg (as CS ₂)	Reportable	The method is sensitive enough to meet MRLs for DTCs in most regulated commodities.[3] The LOQ is defined as the lowest spike level with acceptable recovery and precision.[4]
Accuracy (Recovery)	75-110%	70-120%	Recoveries were consistently within the acceptable range for various matrices including grapes, tomatoes, and spices at fortification levels of 0.1 to 1.0 mg/kg.[1][3][4] This demonstrates the efficiency of the hydrolysis and extraction process.
Precision (RSDr)	< 15%	≤ 20%	The intra-day precision (repeatability) was excellent, indicating the method's high reproducibility.[3]

Conclusion

The described method, based on acid hydrolysis and GC-MS analysis of the resulting carbon disulfide, is a validated, reliable, and robust procedure for the routine monitoring of **dimethylthiocarbamic acid** and other dithiocarbamate residues in food. The use of headspace sampling minimizes inlet contamination and provides high sensitivity. The performance characteristics, including linearity, LOQ, accuracy, and precision, meet international standards for pesticide residue analysis. This application note provides laboratories with a complete and self-validating protocol to ensure food products comply with regulatory MRLs for dithiocarbamate fungicides.

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